

# Safeguarding Your Research: A Comprehensive Guide to Handling GlyH-101

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## Compound of Interest

Compound Name: GlyH-101

Cat. No.: B15614586

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Essential safety and logistical information for researchers, scientists, and drug development professionals on the proper handling and disposal of the CFTR inhibitor, **GlyH-101**.

This guide provides detailed procedural information to ensure the safe and effective use of **GlyH-101** in a laboratory setting. By adhering to these protocols, you can minimize risks and maintain a secure research environment.

## Chemical and Physical Properties of GlyH-101

A thorough understanding of the chemical and physical properties of **GlyH-101** is fundamental to its safe handling. This data, summarized from various suppliers, provides a consistent overview of the compound's characteristics.

Property	Value	Source
Molecular Weight	493.15 g/mol	[1]
Formula	C <sub>19</sub> H <sub>15</sub> Br <sub>2</sub> N <sub>3</sub> O <sub>3</sub>	[1][2]
Appearance	Yellow solid	
Purity	≥97% (HPLC)	[1]
Solubility	Soluble to 100 mM in DMSO	[1]
Storage	Store at -20°C	[1][2]
CAS Number	328541-79-3	[1][2][3]

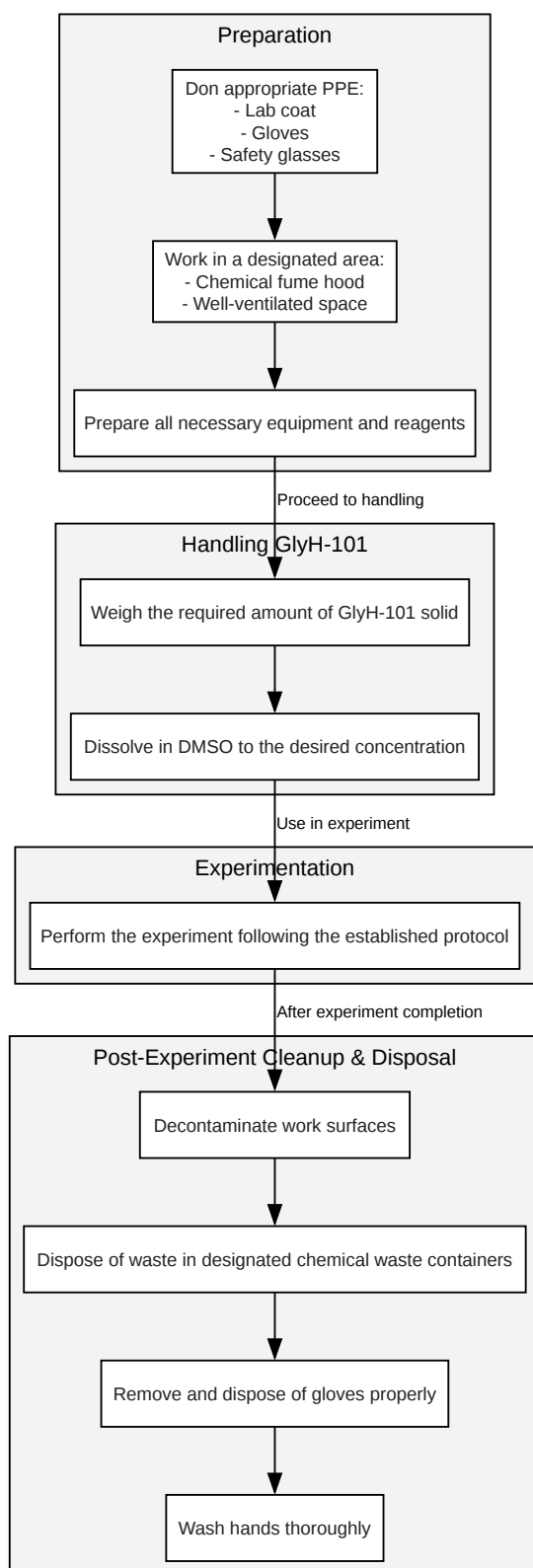
## Personal Protective Equipment (PPE) for Handling GlyH-101

The following personal protective equipment is mandatory when handling **GlyH-101** to prevent skin and eye contact, as well as inhalation.

PPE Category	Item	Specification
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves.
Eye Protection	Safety glasses with side shields or goggles	Must be worn at all times in the laboratory.
Body Protection	Laboratory coat	Fully buttoned.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood	A NIOSH-approved respirator may be necessary for handling large quantities or if there is a risk of aerosolization.

## Operational Plan for Safe Handling

A systematic approach to handling **GlyH-101** is crucial for laboratory safety. The following workflow outlines the key steps from preparation to post-experiment cleanup.



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## References

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